

Physical properties of 2-Methyl-4-(4-nitrophenyl)but-3-yn-2-ol

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Compound of Interest

Compound Name: 2-Methyl-4-(4-nitrophenyl)but-3-yn-2-ol

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A Technical Guide to the Physical Properties of 2-Methyl-4-(4-nitrophenyl)but-3-yn-2-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **2-Methyl-4-(4-nitrophenyl)but-3-yn-2-ol**. The information is compiled from various scientific sources to support research and development activities.

Core Physical and Chemical Properties

2-Methyl-4-(4-nitrophenyl)but-3-yn-2-ol is a propargyl alcohol derivative with the chemical formula $C_{11}H_{11}NO_3$.^{[1][2][3]} Its molecular weight is 205.21 g/mol.^{[1][2][3]} The compound is registered under the CAS number 33432-53-0.^[1]

Property	Value	Source(s)
Molecular Formula	$C_{11}H_{11}NO_3$	^{[1][2][3]}
Molar Mass	205.21 g/mol	^{[1][2][3]}
CAS Number	33432-53-0	^[1]
Appearance	Yellow solid	^[4]
Melting Point	100–102 °C	^[4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Methyl-4-(4-nitrophenyl)but-3-yn-2-ol**.

Spectrum Type	Data	Source(s)
¹ H NMR (400 MHz, CDCl ₃)	δ: 8.17 (d, J=8.8 Hz, 2H), 7.55 (d, J=8.8 Hz, 2H), 1.65 (s, 6H)	[4]
¹³ C NMR	Available	[5]
Vapor Phase IR	Available	[5]
Mass Spectrometry (GC)	Available	[5]

Crystallographic Data

The crystal structure of **2-Methyl-4-(4-nitrophenyl)but-3-yn-2-ol** has been determined, revealing a trigonal crystal system with the space group R -3 :H.[\[1\]](#) The molecular packing is characterized by the formation of hexameric clusters through hydrogen bonds.[\[6\]](#)

Parameter	Value	Source(s)
Crystal System	Trigonal	[1]
Space Group	R -3 :H	[1]
a	26.3146 Å	[1]
b	26.3146 Å	[1]
c	8.1205 Å	[1]
α	90°	[1]
β	90°	[1]
γ	120°	[1]

Experimental Protocols

Synthesis via Sonogashira Coupling

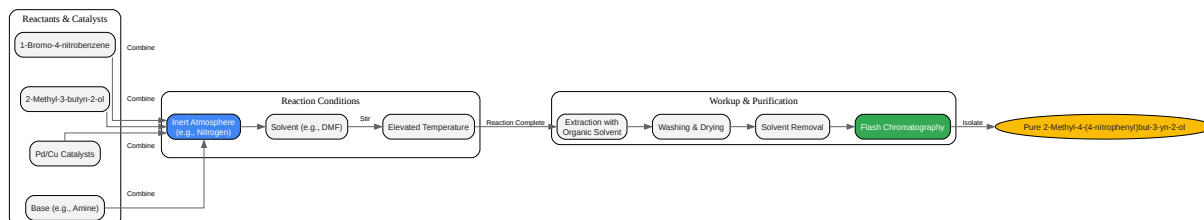
A common method for the synthesis of **2-Methyl-4-(4-nitrophenyl)but-3-yn-2-ol** is the Sonogashira coupling reaction.^{[4][7]} This involves the cross-coupling of an aryl halide with a terminal alkyne, catalyzed by palladium and copper complexes.^[7]

General Protocol:

- To a reaction vessel under an inert atmosphere, add the aryl halide (e.g., 1-bromo-4-nitrobenzene), 2-methyl-3-butyn-2-ol, a palladium catalyst (e.g., Pd(PPh₃)₄), and a copper(I) co-catalyst (e.g., CuI) in a suitable solvent (e.g., degassed DMF).^{[8][9]}
- Add a base, such as an amine (e.g., Et₃NH), to the mixture.^[8]
- Stir the reaction mixture at an elevated temperature until the reaction is complete, as monitored by a suitable technique (e.g., TLC or GC).^[8]
- Upon completion, cool the mixture to room temperature, dilute with water, and extract the product with an organic solvent (e.g., EtOAc).^[8]
- Wash the combined organic extracts with water and brine, then dry over an anhydrous drying agent (e.g., MgSO₄).^[8]
- Remove the solvent under reduced pressure.^[4]
- Purify the crude product by flash chromatography on silica gel (e.g., using a hexane/ethyl acetate eluent system) to yield the pure **2-Methyl-4-(4-nitrophenyl)but-3-yn-2-ol**.^[4]

A yield of 72% has been reported for this synthesis.^[4]

Experimental Workflow



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Caption: Synthetic workflow for **2-Methyl-4-(4-nitrophenyl)but-3-yn-2-ol**.

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References

- 1. 2-Methyl-4-(4-nitrophenyl)but-3-yn-2-ol | C₁₁H₁₁NO₃ | CID 4202318 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. 2-METHYL-4-(4-NITROPHENYL)-3-BUTYN-2-OL CAS#: [m.chemicalbook.com]
- 4. rsc.org [rsc.org]

- 5. spectrabase.com [spectrabase.com]
- 6. researchgate.net [researchgate.net]
- 7. benchchem.com [benchchem.com]
- 8. rsc.org [rsc.org]
- 9. Organic Syntheses Procedure [orgsyn.org]
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